

Assessing Skin Permeation of Aluminum from Sesquichlorohydrate Formulations: A Comparative Guide

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Compound of Interest

Compound Name: ALUMINUM
SESQUICHLOROHYDRATE

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the skin permeation of aluminum from sesquichlorohydrate formulations against other alternatives, supported by experimental data. It details the methodologies for key experiments and presents quantitative data in structured tables for ease of comparison.

Introduction to Aluminum Sesquichlorohydrate in Antiperspirants

Aluminum sesquichlorohydrate is an aluminum salt commonly used as an active ingredient in antiperspirant products.^{[1][2]} Its primary function is to reduce perspiration by forming temporary, gel-like plugs within the sweat ducts, thereby obstructing the flow of sweat to the skin's surface.^[2] While effective, the potential for systemic absorption of aluminum through the skin has been a subject of scientific investigation. This guide assesses the available data on the skin permeation of aluminum from these formulations and compares it with other aluminum salts and aluminum-free alternatives.

Comparison of Aluminum-Based Antiperspirant Actives

While all aluminum salts work by obstructing sweat ducts, they differ in their molecular structure, efficacy, and potential for skin irritation.[1] **Aluminum sesquichlorohydrate** is often preferred in formulations for its balance of high efficacy and better skin tolerance compared to other aluminum salts.[1]

Active Ingredient	Molecular Characteristics	Efficacy	Skin Irritation Potential	Dermal Absorption Insights
Aluminum Sesquichlorohydrate (ASCH)	Larger, more complex molecular structure with a higher aluminum-to-chloride ratio compared to ACH.[1]	Superior sweat suppression due to the formation of more robust gel plugs in sweat ducts.[1]	Generally considered gentle and suitable for sensitive skin due to its less acidic nature.[1]	Proven percutaneous penetration, though extremely low.[3]
Aluminum Chlorohydrate (ACH)	A common and widely used aluminum salt.[4][5][6]	Effective for average users but may be less effective for individuals with hyperhidrosis.[1]	Generally well-tolerated.	Studies show very low absorption, around 0.012% of the applied aluminum.[7]
Aluminum Chloride	Typically used in higher concentrations in prescription treatments for hyperhidrosis.[1][8][9]	Very effective, often considered a more potent option.[1][10]	Higher potential for skin irritation and stinging due to its acidic nature.[1][10]	Data on comparative permeation is limited, but its use is restricted by skin tolerability.[10]
Aluminum Zirconium Tetrachlorohydrate x Gly	A complex of aluminum and zirconium.	Known for high efficacy.[11]	Generally well-tolerated.[8]	Forms gel-like plugs in eccrine gland ducts.[11]
Aluminum Lactate	A novel alternative.	Tended to show slightly lower efficacy than aluminum chloride in one study.[10]	Significantly greater tolerability than aluminum chloride.[10]	Specific permeation data is not extensively available in the provided results.

Comparison with Aluminum-Free Antiperspirant Alternatives

For consumers concerned about aluminum, a variety of aluminum-free alternatives are available.^{[12][13]} These products work through different mechanisms, primarily focusing on odor reduction rather than sweat blockage.^{[13][14]}

Alternative Type	Mechanism of Action	Efficacy in Sweat Reduction
Topical Anticholinergics (e.g., Glycopyrrolate)	Target cholinergic muscarinic receptors on sweat glands, reducing their activity and sweat production. ^[8]	Can be effective in reducing sweat. ^[8]
Potassium Alum (Potassium Aluminum Sulfate)	Often marketed as "natural" or "aluminum-free," though it is a type of aluminum salt. It is suggested to have lower aluminum absorption. ^[13]	Primarily functions as a deodorant by inhibiting odor-causing bacteria.
Botanical Extracts and Essential Oils	Provide fragrance and may have some antimicrobial properties to control odor. ^[13]	Focus on odor control rather than sweat reduction. ^[13]
Absorbent Powders (e.g., Baking Soda, Arrowroot)	Absorb moisture on the skin's surface.	Help to keep the skin feeling dry but do not block sweat production.

Quantitative Data on Aluminum Skin Permeation

Numerous studies have consistently shown that the dermal absorption of aluminum from antiperspirants is extremely low.^{[3][9][15][16]} The skin acts as an effective barrier to aluminum penetration.^{[4][5]}

Formulation/Condition	Aluminum Compound	Permeation/Absorption	Key Findings
Antiperspirant Formulations (Aerosol, Roll-on, Stick) on Intact Skin	Aluminum Chlorohydrate (ACH)	$\leq 0.07\%$ of the applied aluminum. [4] [5]	Insignificant transdermal absorption was observed over a 24-hour period. [4] [5]
Antiperspirant Stick on Stripped Skin	Aluminum Chlorohydrate (ACH)	Significantly higher uptake ($11.50 \mu\text{g}/\text{cm}^2$) compared to intact skin ($1.81 \mu\text{g}/\text{cm}^2$). [4] [5]	Damaged or stripped skin shows increased permeability to aluminum. [4] [5] [17]
Representative Antiperspirant Formulation (in vivo)	^{26}Al -labeled Aluminum Chlorohydrate (ACH)	Fraction absorbed estimated at 0.00052% . [18]	A highly sensitive microtracer study confirmed very low systemic exposure. [18] [19]
Antiperspirant Application (in vivo)	^{26}Al -labeled Aluminum Chlorohydrate (ACH)	0.012% of the applied aluminum was absorbed. [7]	A single application does not significantly contribute to the body's aluminum burden. [7]

Experimental Protocols

In Vitro Skin Permeation Study using Franz Diffusion Cells

This protocol describes a standard method for assessing the dermal absorption of aluminum from topical formulations.[\[4\]](#)[\[5\]](#)[\[20\]](#)[\[21\]](#)

1. Franz Diffusion Cell Setup:

- The Franz diffusion cell consists of a donor chamber and a receptor chamber, between which a section of human or animal skin is mounted.[\[20\]](#)[\[21\]](#)

- The receptor chamber is filled with a receptor solution (e.g., phosphate-buffered saline) that is maintained at a physiological temperature (typically 32°C) to mimic in vivo conditions.[\[5\]](#)
[\[20\]](#)

- The receptor solution is continuously stirred to ensure a uniform concentration of the permeate.[\[5\]](#)

2. Skin Membrane Preparation:

- Full-thickness human skin, often obtained from cosmetic surgery, is cleared of subcutaneous fat.[\[5\]](#)
- The integrity of the skin barrier can be assessed by measuring the transepidermal water loss (TEWL).[\[5\]](#)
- For studies on damaged skin, the stratum corneum can be removed by tape stripping.[\[5\]](#)

3. Application of Formulation:

- A precise amount of the antiperspirant formulation is applied evenly to the epidermal surface of the skin in the donor chamber.[\[5\]](#)[\[20\]](#)

4. Sampling and Analysis:

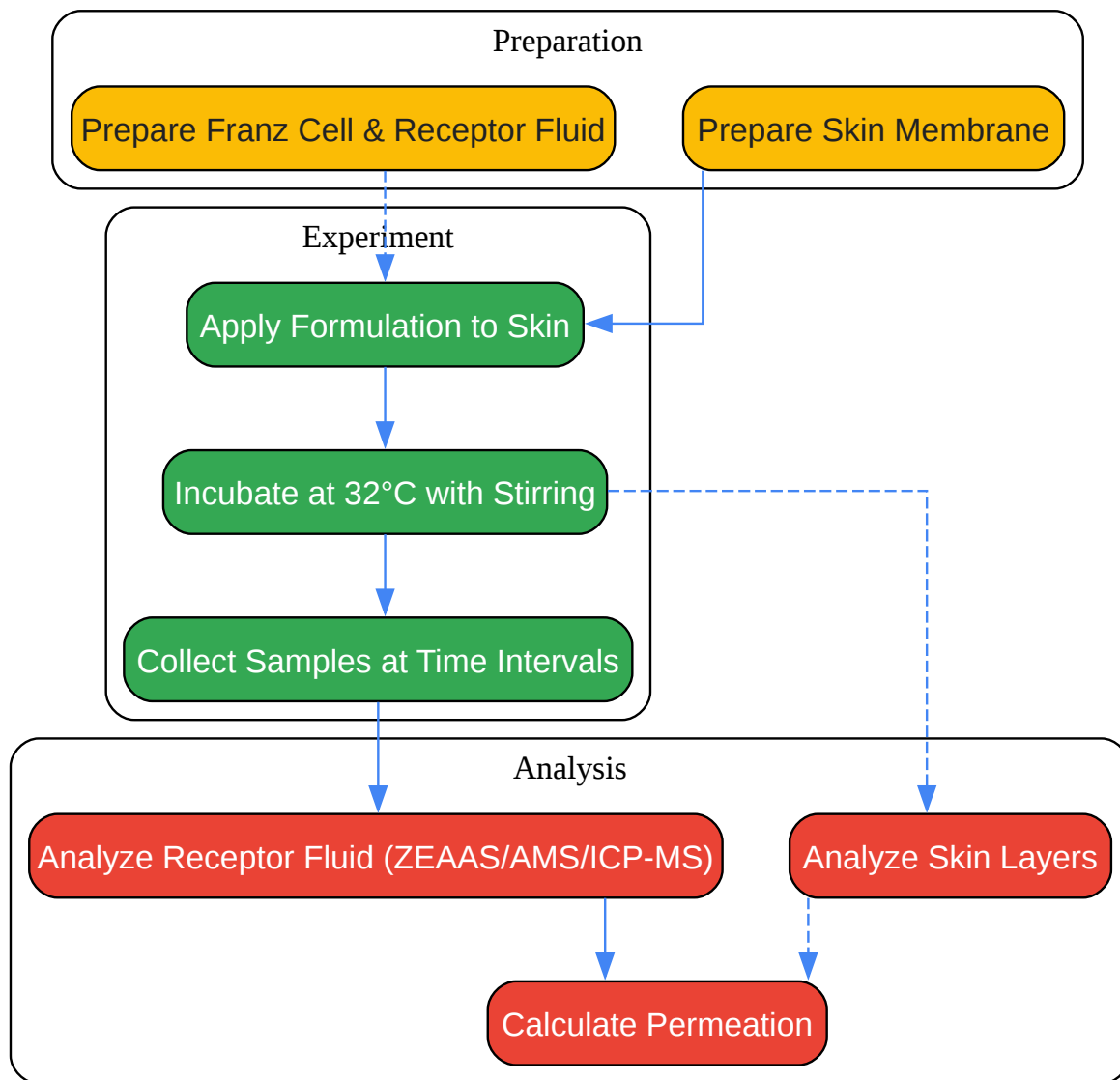
- At predetermined time intervals, aliquots of the receptor solution are collected for analysis.
[\[20\]](#)
- The volume of the collected sample is replaced with fresh receptor solution to maintain sink conditions.[\[20\]](#)
- At the end of the experiment, the skin surface is washed, and the epidermis and dermis can be separated and analyzed to determine the amount of aluminum retained in the skin layers.
[\[5\]](#)

5. Analytical Quantification of Aluminum:

- Due to the low levels of permeation, highly sensitive analytical techniques are required.

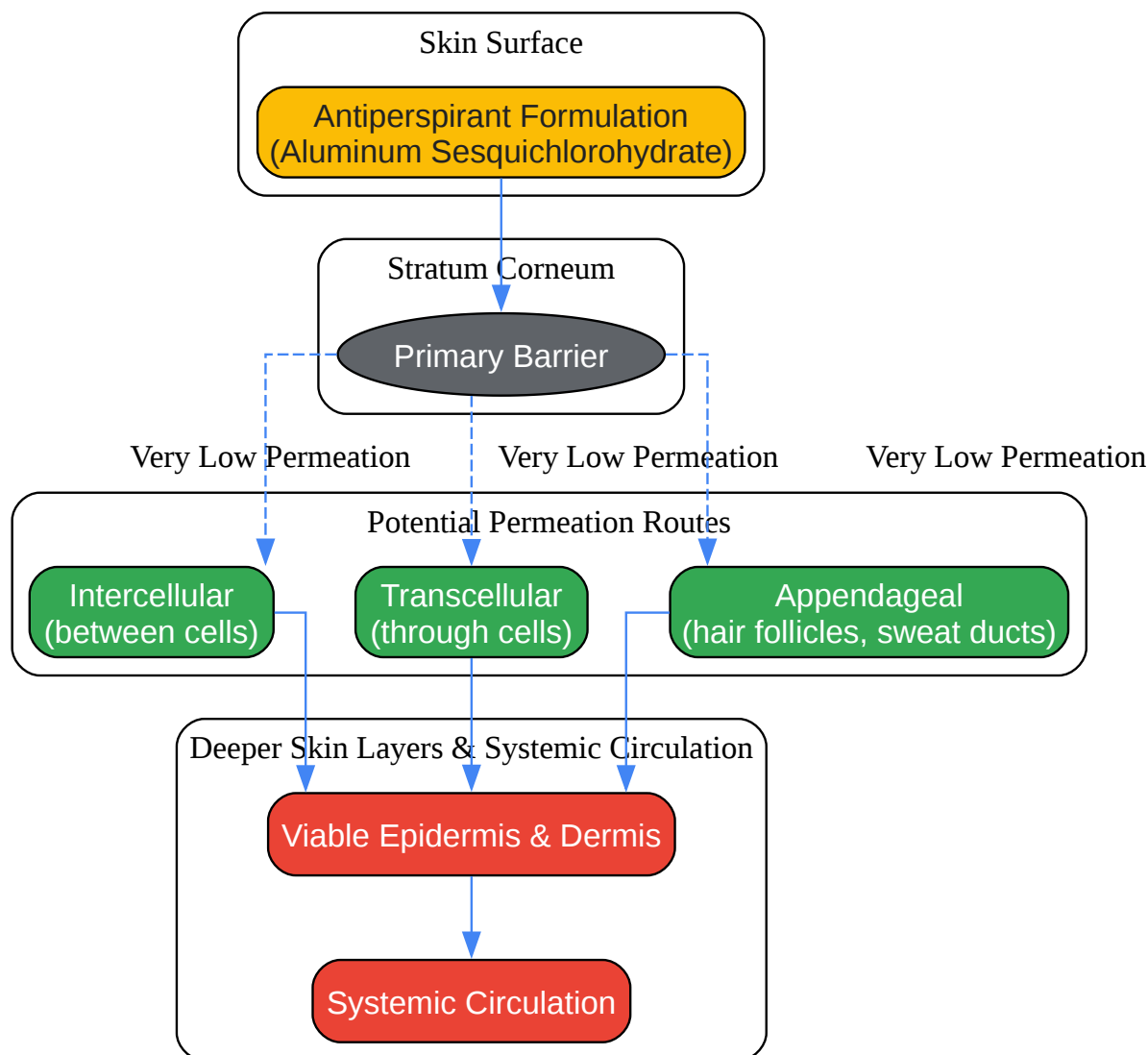
- Zeeman Electrothermal Atomic Absorption Spectrophotometry (ZEAAS): A common method for quantifying trace amounts of aluminum in biological samples.[\[4\]](#)[\[5\]](#)[\[22\]](#)[\[23\]](#)
- Accelerator Mass Spectrometry (AMS): Used with a stable isotope tracer like ^{26}Al to distinguish the applied aluminum from background levels, offering extremely high sensitivity.[\[6\]](#)[\[18\]](#)
- Inductively Coupled Plasma Mass Spectrometry (ICP-MS): Another sensitive technique for elemental analysis.[\[6\]](#)

Visualizations



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Caption: Experimental workflow for an in vitro skin permeation study.



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Caption: Conceptual diagram of potential skin permeation pathways for aluminum.

Conclusion

The available scientific evidence from both in vitro and in vivo studies indicates that the skin is a robust barrier to the penetration of aluminum from antiperspirant formulations, including those containing **aluminum sesquichlorohydrate**. Dermal absorption is consistently found to be exceptionally low, typically less than 0.1% of the applied dose on intact skin.[4][5][7][18]

However, the integrity of the skin barrier is a critical factor, with studies showing significantly higher aluminum uptake through damaged or stripped skin.[4][5] For formulation scientists and researchers, this underscores the importance of considering skin condition in safety and efficacy assessments. While **aluminum sesquichlorohydrate** offers a favorable balance of efficacy and skin compatibility, ongoing research into alternative antiperspirant technologies continues to be an area of interest.[13][14]

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